

# Tricyclamol chloride analytical method development

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## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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## Tricyclamol Chloride Chemical Identifiers

The table below consolidates key chemical information for **Tricyclamol chloride** from the search results [1] [2] [3].

Property	Value
CAS Number	3818-88-0 [1] [2] [3]
Molecular Formula	C <sub>20</sub> H <sub>32</sub> ClNO (as a salt) [1]
Molecular Weight	337.927 - 338.935 g/mol [1] [3]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [1]
Canonical SMILES	<chem>C[N+]1(CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [1]
Synonyms	Elorine chloride, Lergine chloride, Tricoloid chloride [1] [3]

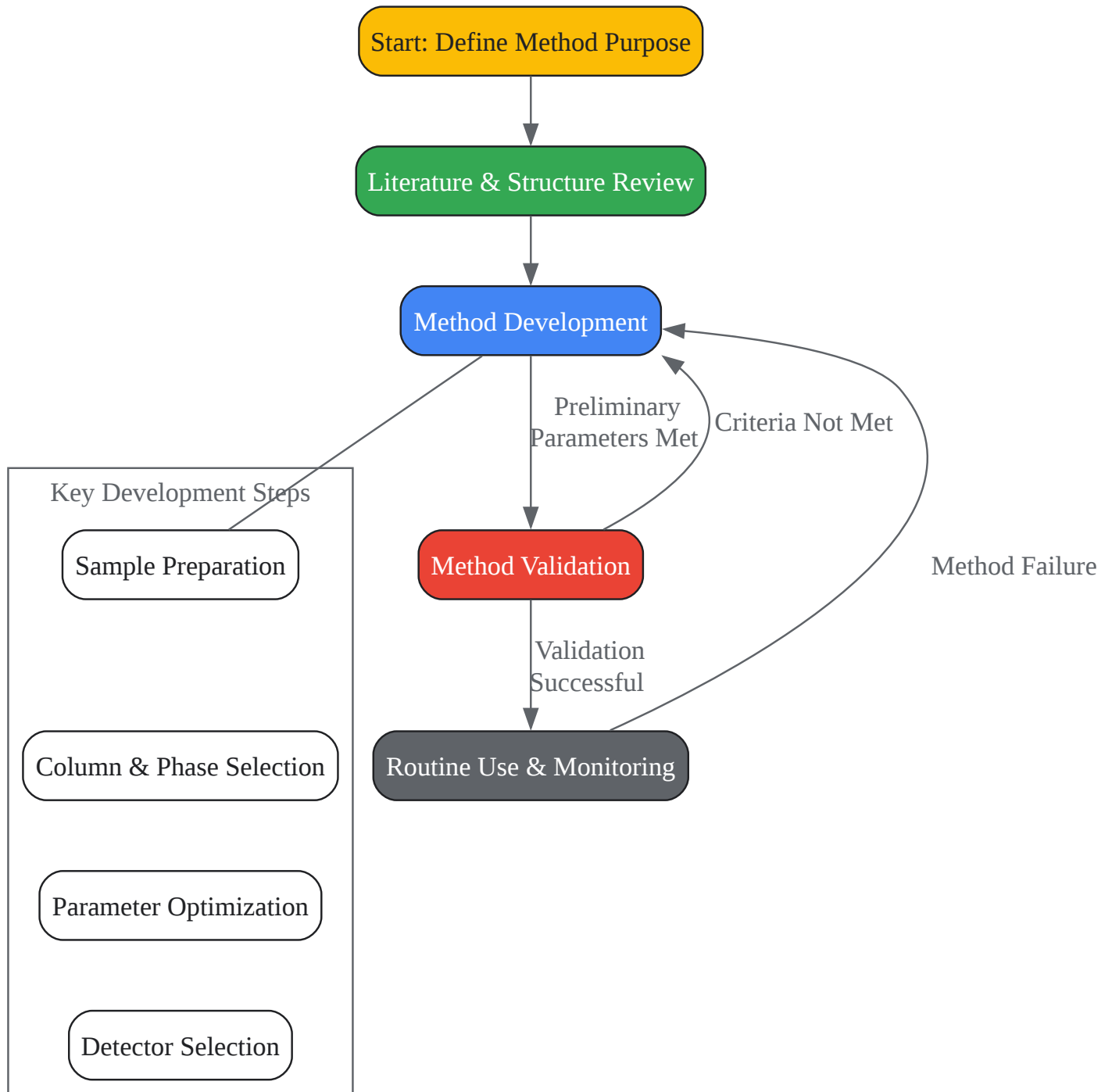
## Suggested Pathways for Method Development

Since specific methods for **Tricyclamol chloride** are not published, you will likely need to adapt general analytical principles. Here are logical starting points based on the compound's structure:

- **Liquid Chromatography (HPLC/UPLC):** This would be a primary technique for separation, identification, and quantification. The method would need to be developed from scratch, optimizing the column, mobile phase, and detector settings.
- **Spectroscopic Techniques (UV/Vis):** The molecular structure suggests potential for UV-based detection [4]. Developing a method would involve identifying the compound's maximum absorbance wavelengths and establishing a calibration curve.
- **Mass Spectrometry (MS):** Coupling LC with MS would provide high specificity and sensitivity, crucial for confirming identity and detecting impurities in complex biological matrices.

## Proposed Workflow for Method Development

The following diagram outlines a general, iterative process you can follow to develop and validate an analytical method for **Tricyclamol chloride**.



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To gather the detailed information you need, I suggest the following:

- **Search specialized databases:** Look in scientific databases like PubMed or Scopus for research articles on the analysis of **tricyclamol chloride** or structurally similar compounds.
- **Consult pharmacopoeias:** Check official compendia like the USP or BP, as they may contain monographs for this drug.
- **Refine your search strategy:** Use specific terms like "**Tricyclamol chloride** HPLC method validation," "quantification of Tricyclamol," or "stability-indicating assay for Tricyclamol."

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## References

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2. tricyclamol chloride | 3818-88-0 [chemicalbook.com]
3. | CAS#:3818-88-0 | Chemsrvc tricyclamol chloride [chemsrc.com]
4. The Role of UV -Visible Spectroscopy for Phenolic... | IntechOpen [intechopen.com]

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